

Starting materials for 4-Bromo-2,6-dichlorobenzonitrile synthesis

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Compound of Interest

Compound Name: 4-Bromo-2,6-dichlorobenzonitrile

Cat. No.: B1282827

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Synthesis of 4-Bromo-2,6-dichlorobenzonitrile: A Technical Guide

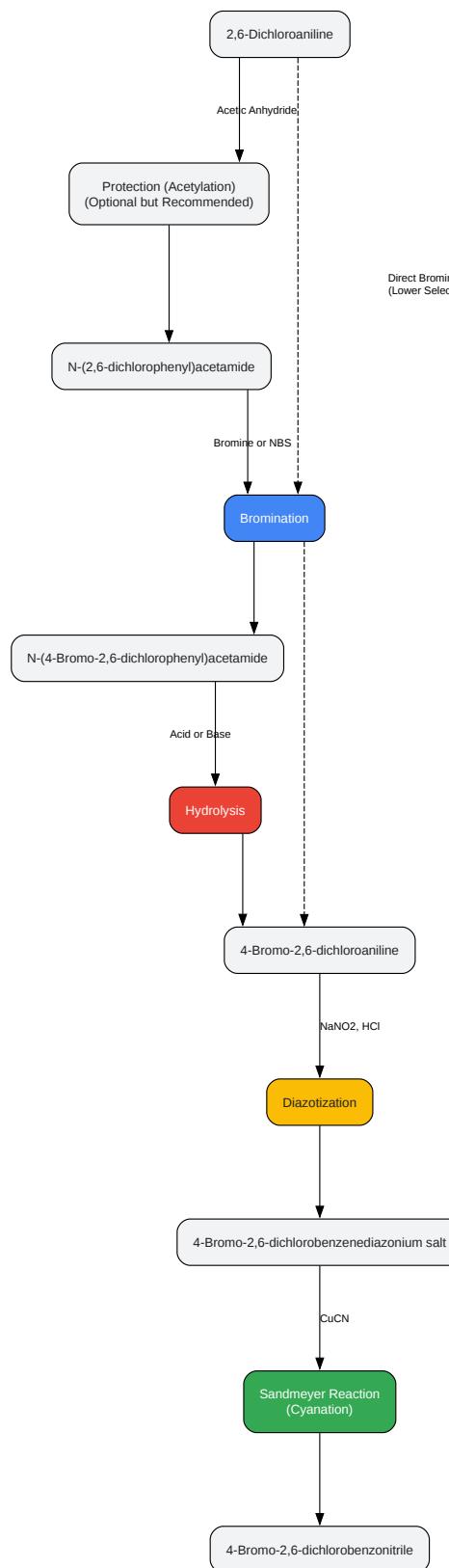
For Researchers, Scientists, and Drug Development Professionals

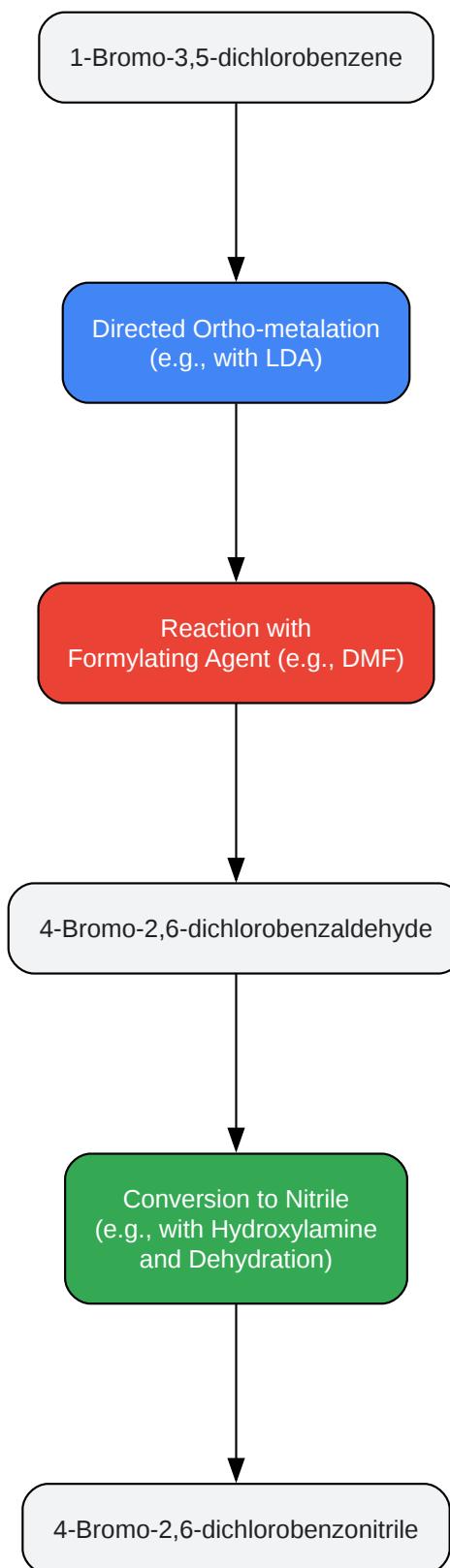
This guide provides an in-depth overview of the primary synthetic routes for obtaining **4-Bromo-2,6-dichlorobenzonitrile**, a key intermediate in the development of pharmaceuticals and other fine chemicals. The methodologies presented are based on established chemical principles and published experimental data for structurally related molecules.

Core Synthesis Strategy: From 2,6-Dichloroaniline

The most direct and commonly referenced pathway to **4-Bromo-2,6-dichlorobenzonitrile** commences with the readily available starting material, 2,6-dichloroaniline. This multi-step synthesis involves the selective bromination of the aromatic ring, followed by the conversion of the amino group to a nitrile functionality via the Sandmeyer reaction.

Logical Workflow of the Synthesis



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